

Application Note: Targeted Lipidomics of Human Serum Using 17:0 Lyso PE-d5

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Compound of Interest

Compound Name: 17:0 Lyso PE-d5

Cat. No.: B15554985

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Introduction

Lysophosphatidylethanolamines (LysoPEs) are bioactive lipids derived from the hydrolysis of phosphatidylethanolamines and are implicated in various physiological and pathological processes, including cell signaling.[1][2] Accurate quantification of LysoPE species in human serum is crucial for understanding their role in health and disease, and for the development of potential biomarkers. Targeted lipidomics using liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers a sensitive and specific method for this purpose. The use of a stable isotope-labeled internal standard is critical for correcting for variations in sample preparation and analytical detection.[3] This application note details a robust protocol for the targeted quantification of LysoPEs in human serum using 1-heptadecanoyl-2-hydroxy-sn-glycero(d5)-3-phosphoethanolamine (**17:0 Lyso PE-d5**) as an internal standard.

Principle

This method employs a liquid-liquid extraction procedure to isolate lipids from human serum. The deuterated internal standard, **17:0 Lyso PE-d5**, is spiked into the serum sample prior to extraction to account for any analyte loss during sample processing and for variations in

ionization efficiency during MS analysis. The extracted lipids are then separated using reversed-phase liquid chromatography and detected by tandem mass spectrometry operating in multiple reaction monitoring (MRM) mode. The quantification of endogenous LysoPE species is achieved by comparing their peak areas to that of the known concentration of **17:0 Lyso PE-d5**.

Quantitative Data Summary

The following table summarizes the representative quantitative performance of a targeted LC-MS/MS method for LysoPEs in human serum using a deuterated internal standard. The data is indicative of the expected performance when using **17:0 Lyso PE-d5**.

Parameter	Result	Acceptance Criteria
Linearity (r^2)	>0.99	≥ 0.99
Lower Limit of Quantification (LLOQ)	1.0 - 5.0 pmol/mL	Signal-to-Noise Ratio ≥ 10
Lower Limit of Detection (LOD)	0.5 - 3.3 pmol/mL	Signal-to-Noise Ratio ≥ 3
Accuracy (%)	85 - 115%	$\pm 15\%$ of nominal concentration
Precision (Repeatability, %RSD)	< 15%	$\leq 15\%$ RSD
Absolute Recovery (%)	80 - 110%	Consistent and reproducible

Table 1: Representative validation summary for the quantification of LysoPEs in human serum using a deuterated internal standard by LC-MS/MS.[1][4]

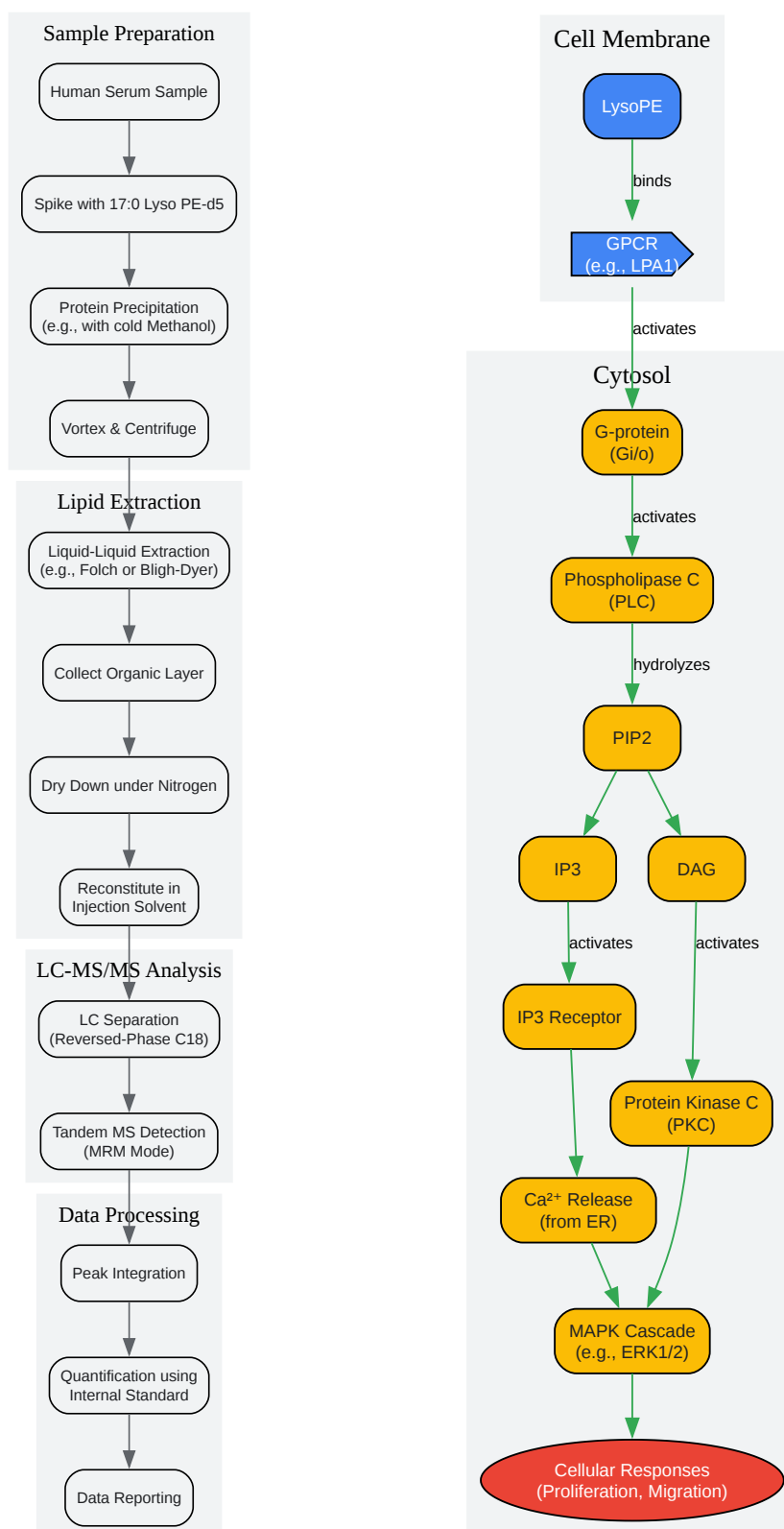
Experimental Protocols

Materials and Reagents

- Human Serum (store at -80°C)
- 17:0 Lyso PE-d5** internal standard (Avanti Polar Lipids or equivalent)[5]

- Methanol (LC-MS grade)
- Chloroform (HPLC grade)
- Water (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Isopropanol (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ammonium Formate (LC-MS grade)
- Microcentrifuge tubes
- Autosampler vials with inserts

Experimental Workflow



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References

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